Essential Safety and Operational Guide for Handling DL-Histidine-d3

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Compound of Interest

Compound Name:	*DL-Histidine-d3*
Cat. No.:	*B1433912*

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals working with **DL-Histidine-d3**. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure research environment.

Personal Protective Equipment (PPE)

While **DL-Histidine-d3** is not classified as a hazardous substance, it is imperative to follow standard laboratory safety protocols to minimize exposure and prevent potential irritation.[1][2] The recommended personal protective equipment for handling this compound is detailed below.

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PPE Category	Item	Specifications & Use
Eye Protection	Safety Goggles	Wear chemical safety goggles or glasses that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
Hand Protection	Gloves	Chemical-resistant gloves, such as nitrile rubber, should be worn.[5] Inspect gloves before use and dispose of contaminated gloves properly.[6]
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect personal clothing from contamination.[1]
Respiratory Protection	Dust Respirator/Mask	For powdered forms, use a dust respirator or mask to minimize inhalation of fine particles, especially when handling larger quantities.[1][7]

Health Hazard Information

The primary routes of potential exposure to **DL-Histidine-d3** are inhalation of the powder, ingestion, and contact with skin or eyes. Although not classified as hazardous, direct contact may cause irritation.[1]

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Exposure Route	Potential Health Effects
Inhalation	May be harmful if inhaled, potentially causing respiratory irritation.[1][8]
Ingestion	May be harmful if swallowed.[6]
Skin Contact	May cause skin irritation upon prolonged or repeated contact.[8]
Eye Contact	May cause serious eye irritation.[8]

In case of exposure, follow these first-aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[5]
- Skin Contact: Wash off immediately with soap and plenty of water.[5]
- Inhalation: Move the person to fresh air.[6]
- Ingestion: Rinse mouth with water.[6]

In all cases, seek medical attention if symptoms persist.[9]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **DL-Histidine-d3** and ensure a safe laboratory environment.

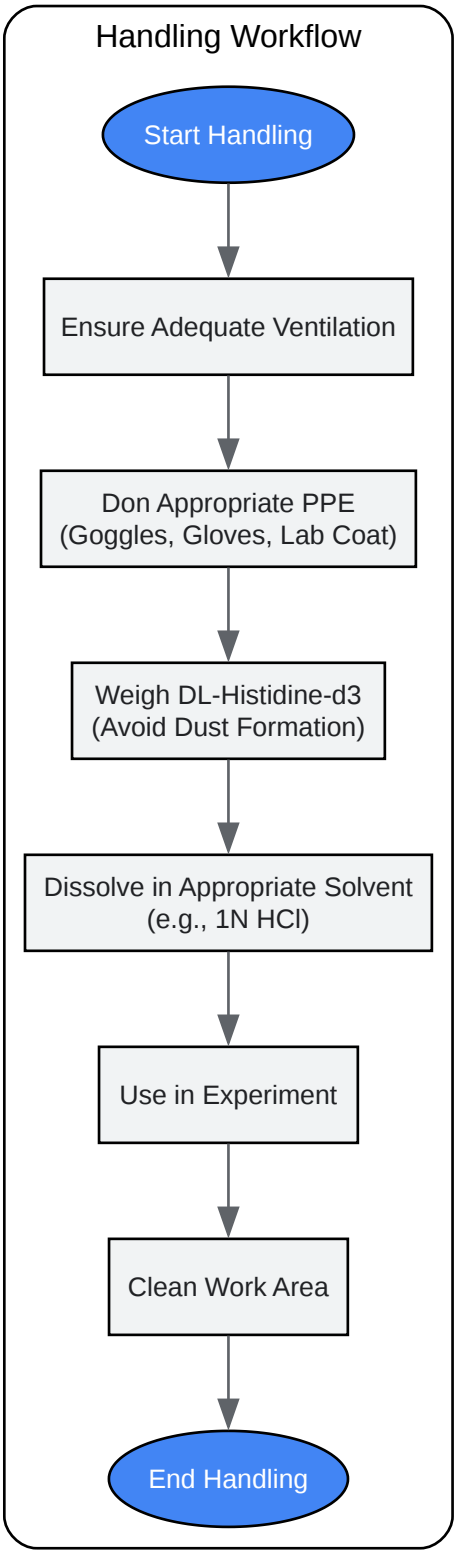
Handling Protocol

- Ventilation: Ensure adequate ventilation in the work area.[3]
- Avoid Dust Formation: Handle the solid compound carefully to avoid creating dust.[3]
- Personal Hygiene: Wash hands thoroughly after handling the compound.[1]

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- Spill Management: In case of a small spill, carefully sweep up the solid material to avoid creating dust and place it in a labeled hazardous waste container.[10] For liquid spills, use an appropriate absorbent material, collect it in a sealed container, and dispose of it as hazardous waste.[10]

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*Handling Workflow for **DL-Histidine-d3***

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Storage Conditions

To ensure the stability of **DL-Histidine-d3**, which is reported to be stable for at least four years, proper storage is essential.[11]

Parameter	Condition
Storage Temperature	-20°C[11]
Container	Keep container tightly closed.[1]
Environment	Store in a dry and well-ventilated place.[1]
Shipping	Shipped at room temperature in the continental US; may vary elsewhere.[11]

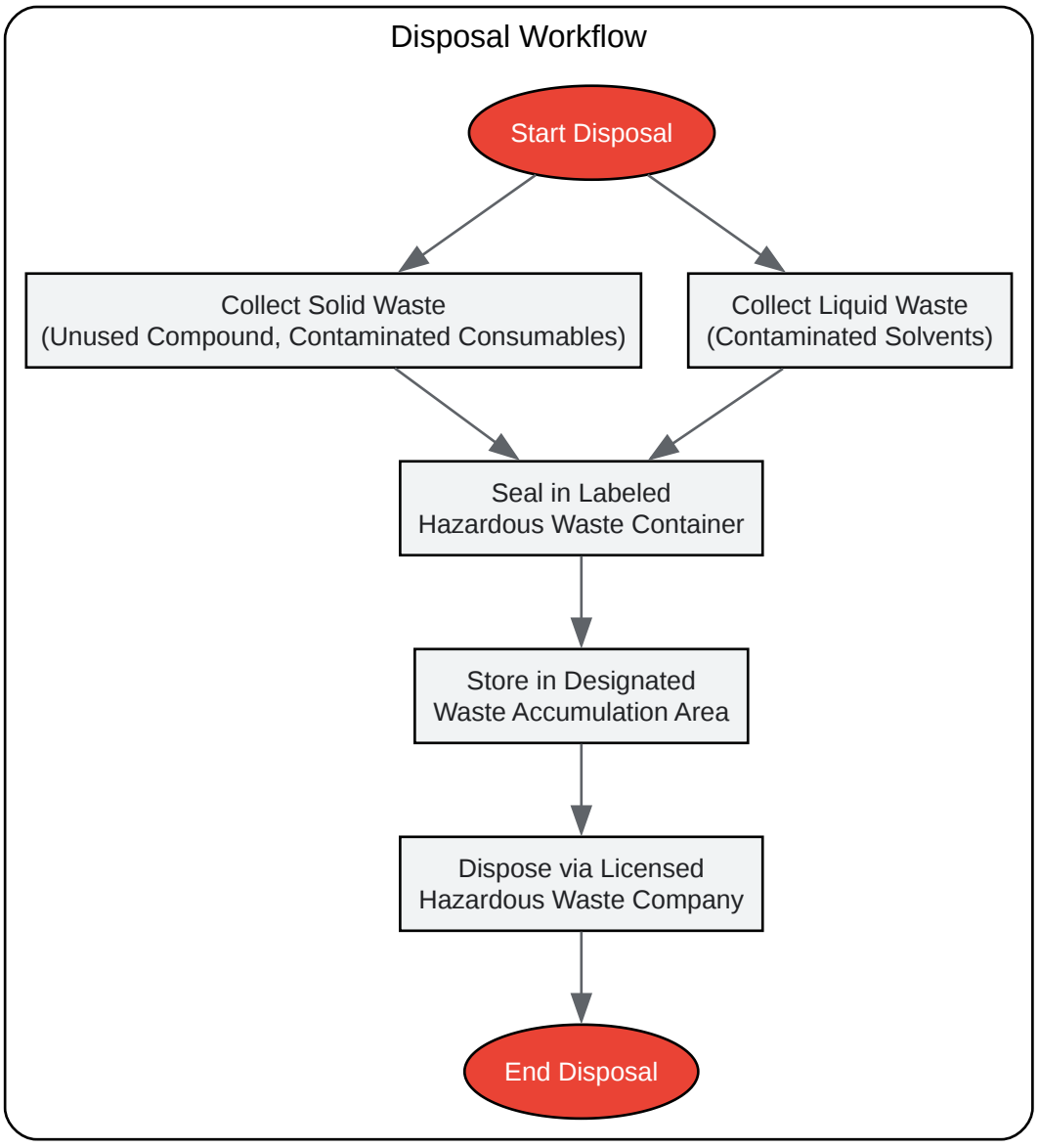
Disposal Plan

Proper disposal of **DL-Histidine-d3** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol

- Waste Collection: Collect waste **DL-Histidine-d3** and any contaminated materials (e.g., pipette tips, weighing paper, gloves) in a designated, labeled, and sealed waste container.[10]
- Waste Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.[10]
- Final Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company.[1] Do not dispose of it in regular trash or down the drain.[1]
- Contaminated Labware: Rinse glassware with a suitable solvent, collecting the rinse as hazardous waste. Then, wash the glassware with soap and water.[10]

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*Disposal Workflow for **DL-Histidine-d3***

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